

# An In-Depth Technical Guide to 1-(3-Nitrophenyl)ethanone

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## Compound of Interest

Compound Name: 1-(3-Acetyl-5-nitrophenyl)ethanone

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## Introduction

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and spectral data of 1-(3-nitrophenyl)ethanone. The compound requested, **1-(3-acetyl-5-nitrophenyl)ethanone** (also known as 3',5'-diacetylnitrobenzene), is not well-documented in scientific literature, and specific experimental data is largely unavailable. It is probable that the intended compound of interest is the closely related and extensively studied 1-(3-nitrophenyl)ethanone, also known as 3'-nitroacetophenone or m-nitroacetophenone. This guide will focus on the latter, providing detailed information relevant to researchers, scientists, and drug development professionals.

## Chemical Properties

1-(3-Nitrophenyl)ethanone is an aromatic ketone that is a key intermediate in various synthetic applications. Its chemical and physical properties are well-characterized.

## Physicochemical Data

The following table summarizes the key physicochemical properties of 1-(3-nitrophenyl)ethanone.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	165.15 g/mol	[1][2]
CAS Number	121-89-1	[1][2]
Appearance	Pale yellow crystalline solid	
Melting Point	76-78 °C	
Boiling Point	202 °C at 760 mmHg	[3]
Solubility	Soluble in ethanol, ether, and acetone. Sparingly soluble in water.	
Density	1.22 g/cm <sup>3</sup>	

## Spectral Data

Spectral data is crucial for the identification and characterization of 1-(3-nitrophenyl)ethanone.

Spectrum Type	Key Peaks/Signals	Reference
<sup>1</sup> H NMR	δ ~8.4 (s, 1H, Ar-H), ~8.2 (d, 1H, Ar-H), ~7.9 (d, 1H, Ar-H), ~7.6 (t, 1H, Ar-H), ~2.6 (s, 3H, -COCH <sub>3</sub> )	[4]
<sup>13</sup> C NMR	δ ~196 (C=O), ~148 (C-NO <sub>2</sub> ), ~134, ~130, ~127, ~124 (Ar-C), ~26 (-CH <sub>3</sub> )	
IR (KBr, cm <sup>-1</sup> )	~3100 (Ar C-H), ~1700 (C=O), ~1530 (asymmetric NO <sub>2</sub> stretch), ~1350 (symmetric NO <sub>2</sub> stretch), ~800 (Ar C-H bend)	[5]
Mass Spectrum	m/z (%): 165 (M <sup>+</sup> ), 150, 120, 104, 92, 76, 64, 50	[5]

## Experimental Protocols

### Synthesis of 1-(3-Nitrophenyl)ethanone

A common method for the synthesis of 1-(3-nitrophenyl)ethanone is the nitration of acetophenone.

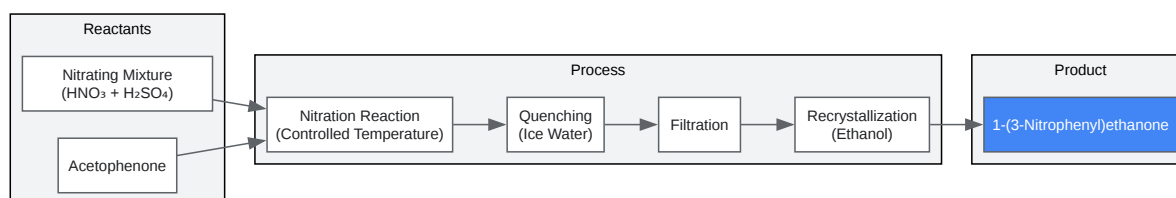
Materials:

- Acetophenone
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Ice
- Ethanol

Procedure:

- In a flask equipped with a magnetic stirrer and cooled in an ice bath, slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid to acetophenone while maintaining the temperature below 10 °C.
- After the addition is complete, continue stirring the reaction mixture at room temperature for a specified period (e.g., 1-2 hours) to ensure the completion of the reaction.
- Pour the reaction mixture slowly onto crushed ice with constant stirring.
- The crude 1-(3-nitrophenyl)ethanone will precipitate as a solid.
- Collect the solid by vacuum filtration and wash it thoroughly with cold water to remove any residual acid.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure 1-(3-nitrophenyl)ethanone.

Logical Workflow for Synthesis:



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Caption: Synthesis workflow for 1-(3-nitrophenyl)ethanone.

## Biological Activity

While **1-(3-acetyl-5-nitrophenyl)ethanone** itself has no documented biological activity, many organic molecules containing nitro groups exhibit a range of biological effects. Nitroaromatic compounds are known to be precursors for pharmacologically active amines and can themselves possess antimicrobial and cytotoxic properties. The biological activity of nitro-containing ligands and their metal complexes has been a subject of research, with some showing potential as antibacterial and anticancer agents[6]. However, specific studies on the

biological signaling pathways directly involving 1-(3-nitrophenyl)ethanone are not readily available in the current scientific literature.

## Conclusion

1-(3-Nitrophenyl)ethanone is a well-characterized chemical intermediate with established physical and spectral properties. Its synthesis is straightforward, typically involving the nitration of acetophenone. While the initially requested compound, **1-(3-acetyl-5-nitrophenyl)ethanone**, is not prominently featured in scientific databases, the information provided for 1-(3-nitrophenyl)ethanone serves as a comprehensive guide for researchers and professionals in the field. Further research would be required to determine the specific properties and potential applications of **1-(3-acetyl-5-nitrophenyl)ethanone**.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-(3-Nitrophenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3058065#1-3-acetyl-5-nitrophenyl-ethanone-chemical-properties]

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